

A Technical Guide to N-Nitrosodiethylamine-d10

Analytical Standards for Researchers

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Compound of Interest

Compound Name: *N-Nitrosodiethylamine-d10*

Cat. No.: B1436862

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercially available **N-Nitrosodiethylamine-d10** (NDEA-d10) analytical standards. NDEA-d10 is a critical tool for the accurate quantification of N-Nitrosodiethylamine, a potential human carcinogen, in pharmaceutical products, food, and environmental samples. This guide outlines the specifications of NDEA-d10 standards from leading suppliers, details experimental protocols for its use as an internal standard, and provides visual workflows to aid in experimental design.

Commercial Supplier Specifications for N-Nitrosodiethylamine-d10

The selection of a suitable analytical standard is paramount for achieving accurate and reproducible results. The following table summarizes the quantitative data for **N-Nitrosodiethylamine-d10** standards available from prominent commercial suppliers.

Supplier	Catalog Number	Concentration	Solvent	Purity/Iso topic Enrichment	Unit Size	Storage Temperature
LGC Standards	TRC-N525466-1MG	Neat	Not Applicable	>95% (HPLC)	1 mg	2°C - 8°C
DRE-A1568151 OME-100	100 µg/mL	Methanol	Not Specified	1 mL	Not Specified	
AccuStandard	NAS-D-003S	100 µg/mL	Methanol	Not Specified	1 mL	Freeze (<-10 °C) [1]
Biosynth	FN172632	Not Specified	Not Specified	Not Specified	Not Specified	2°C - 8°C
USP	1472422	1 mg/mL	Acetonitrile	Not Specified	1 mL	Not Specified
FUJIFILM Wako	147-10011	Not Specified	Not Specified	Assay: 98.0+% (capillary GC)	Not Specified	Keep at -20 degrees C[2][3][4]
Cambridge Isotope Laboratories, Inc.	DLM-7982-S	1 mg/mL	Methylene chloride-D ₂	98%	1 mL	Refrigerated (+2°C to +8°C)[5]
Naarini Molbio Pharma	NIT-002	Not Specified	Not Specified	Not Specified	Available in mg, Grams, ml	Refrigerator[6]
Simson Pharma Limited	OT10520002	Not Specified	Not Specified	Not Specified	Not Specified	In Stock[7]

Experimental Protocols: Utilizing NDEA-d10 as an Internal Standard

N-Nitrosodiethylamine-d10 is most commonly employed as an internal standard (IS) in analytical methods, particularly those utilizing mass spectrometry (MS). The use of a stable isotope-labeled internal standard is a robust technique to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of quantification.

A general methodology for the use of NDEA-d10 as an internal standard in the analysis of a sample (e.g., a drug substance) for NDEA contamination is as follows:

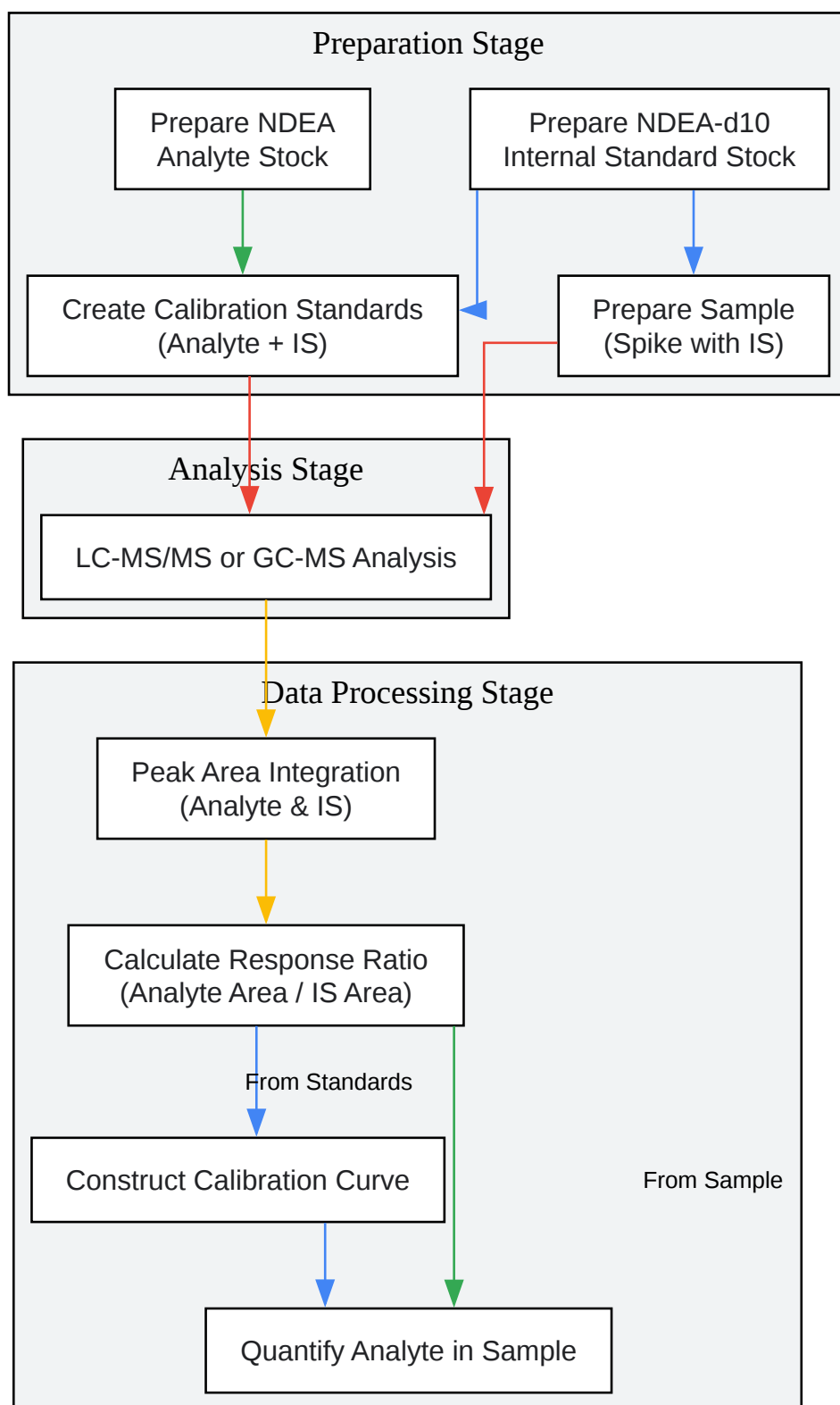
- Preparation of Standard Solutions:
 - Prepare a stock solution of the NDEA-d10 internal standard at a known concentration (e.g., 1 µg/mL) in a suitable solvent such as methanol or acetonitrile.
 - Prepare a series of calibration standards containing known concentrations of unlabeled NDEA. Each calibration standard should be spiked with a constant, known amount of the NDEA-d10 internal standard solution.
- Sample Preparation:
 - Accurately weigh a known amount of the sample to be analyzed.
 - Dissolve the sample in a suitable solvent.
 - Spike the dissolved sample with the same constant, known amount of the NDEA-d10 internal standard solution as used in the calibration standards.
- Instrumental Analysis (LC-MS/MS or GC-MS):
 - Inject the prepared calibration standards and the sample solution into the chromatograph coupled to a mass spectrometer.
 - The mass spectrometer should be operated in a mode that allows for the selective monitoring of the molecular ions (or specific fragment ions) of both unlabeled NDEA and

NDEA-d10.

- Data Analysis:
 - For each injection, determine the peak area of both the unlabeled NDEA and the NDEA-d10 internal standard.
 - Calculate the response ratio by dividing the peak area of the unlabeled NDEA by the peak area of the NDEA-d10 internal standard.
 - Construct a calibration curve by plotting the response ratio of the calibration standards against the known concentrations of unlabeled NDEA.
 - Determine the concentration of NDEA in the sample by using the response ratio obtained from the sample injection and interpolating from the calibration curve.

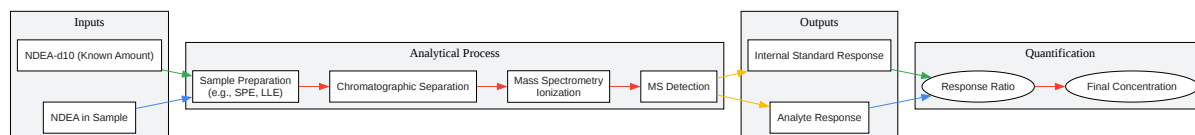
Visualizing the Analytical Workflow

To further clarify the logical flow of using an internal standard for quantification, the following diagrams illustrate the key stages of the process.



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Caption: A workflow diagram illustrating the use of NDEA-d10 as an internal standard.



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Caption: Conceptual diagram of the internal standard method for quantification.

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